

A Comparative Analysis of Hexanitrostilbene (HNS) and Other Heat-Resistant Explosives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **HEXANITROSTILBENE**

Cat. No.: **B7817115**

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Hexanitrostilbene (HNS), a high-energy and thermally stable explosive, stands as a critical component in applications demanding performance under extreme temperature conditions, such as in aerospace and deep-well oil exploration.^[1] This guide provides an objective comparison of HNS with other notable heat-resistant explosives, including TATB (Triaminotrinitrobenzene), PYX (2,6-Bis(picrylamo)-3,5-dinitropyridine), and NONA (Nonanitroterphenyl), supported by experimental data and detailed methodologies.

Performance Characteristics: A Quantitative Comparison

The following table summarizes the key performance and sensitivity characteristics of HNS in comparison to other prominent heat-resistant explosives. The data presented is compiled from various scientific sources to provide a comprehensive overview for researchers and drug development professionals.

Property	Hexanitrostilbene (HNS)	TATB	PYX	NONA
Chemical Formula	C ₁₄ H ₆ N ₆ O ₁₂	C ₆ H ₆ N ₆ O ₆	C ₁₇ H ₇ N ₁₁ O ₁₆	C ₁₈ H ₅ N ₉ O ₁₈
Molecular Weight (g/mol)	450.23	258.15	677.34	679.31
Density (g/cm ³)	1.74	1.93	1.75	1.83
Melting Point (°C)	316-321 (decomposes) ^[1]	>350	360 (decomposes) ^[1]	398
Decomposition Temperature (°C)	~318 ^[1]	~384	~370	~400
Detonation Velocity (m/s)	7000-7612 ^{[1][2]}	7350	7757 ^[1]	7800
Impact Sensitivity (J)	5 - 15	50	10 ^[1]	15
Friction Sensitivity (N)	80 - 120	>353	240	>353
Heat of Detonation (kJ/g)	4.0 ^[2]	3.8	4.2	4.5

Experimental Protocols

The data presented in this guide is derived from standardized experimental methodologies designed to ensure accuracy and reproducibility. Below are detailed protocols for the key experiments cited.

Thermal Stability: Differential Scanning Calorimetry (DSC)

Objective: To determine the decomposition temperature and thermal stability of the explosive material.

Methodology:

- A small, precisely weighed sample (typically 1-5 mg) of the explosive is hermetically sealed in an aluminum pan.
- An empty, sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in the DSC furnace.
- The furnace is heated at a constant rate, typically 10°C/min, over a specified temperature range (e.g., 50°C to 400°C).
- The differential heat flow between the sample and the reference is recorded as a function of temperature.
- The onset temperature of the exothermic decomposition peak is identified as the decomposition temperature of the explosive.

Impact Sensitivity: Drop Weight Impact Test (e.g., ASTM E680)

Objective: To determine the sensitivity of an explosive to initiation by impact.

Methodology:

- A small, measured amount of the explosive sample (typically 30-50 mg) is placed on a hardened steel anvil.
- A striker pin is placed on top of the sample.
- A known weight (e.g., 2.5 kg) is dropped from a specific height onto the striker pin.
- The outcome (explosion or no explosion) is observed.
- The "Bruceton" up-and-down method is typically employed, where the drop height is adjusted based on the previous result (increased after a "no-go" and decreased after a "go").

- This process is repeated for a statistically significant number of trials (e.g., 25-50) to determine the 50% probability of initiation height (H_{50}), which is then converted to energy (Joules).[\[3\]](#)

Friction Sensitivity: BAM Friction Test

Objective: To assess the sensitivity of an explosive to initiation by friction.

Methodology:

- A small amount of the explosive sample is spread on a porcelain plate.
- A porcelain pin is placed on the sample with a specific initial load.
- The porcelain plate is moved back and forth under the pin once over a distance of 10 mm.
- Observations are made for any signs of decomposition, such as sparks, smoke, or audible reports.
- The test is repeated six times at each load level.
- The load is incrementally increased until a positive reaction is observed. The friction sensitivity is reported as the lowest load at which an event occurs.[\[4\]](#)

Detonation Velocity: D'Autriche Method

Objective: To measure the velocity at which the detonation wave propagates through the explosive.

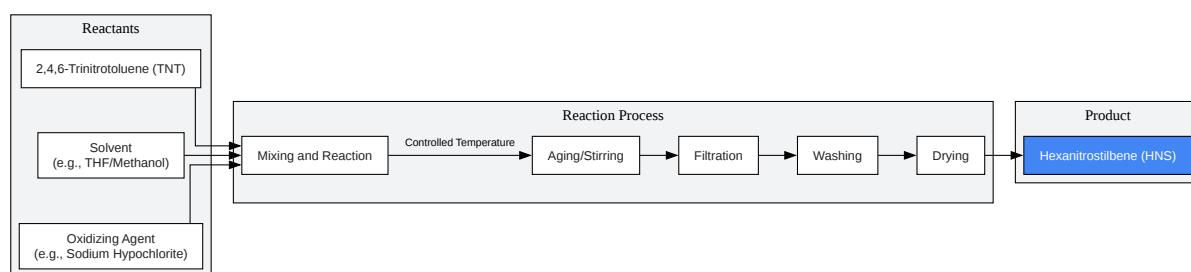
Methodology:

- A column of the explosive to be tested is prepared in a tube of a specific diameter.
- Two holes are drilled into the tube at a precisely measured distance apart.
- A length of detonating cord with a known, stable detonation velocity is passed through the holes, forming a "U" shape with the ends extending outside the tube.
- The explosive column is initiated at one end.

- As the detonation front travels down the explosive column, it initiates the two ends of the detonating cord at different times.
- The two detonation waves in the cord travel towards each other and collide at a specific point.
- The location of the collision point is marked on a witness plate (e.g., a lead plate).
- The detonation velocity of the test explosive is calculated based on the distance between the two holes in the explosive column, the known detonation velocity of the cord, and the distance of the collision point from the center of the cord loop.[5][6]

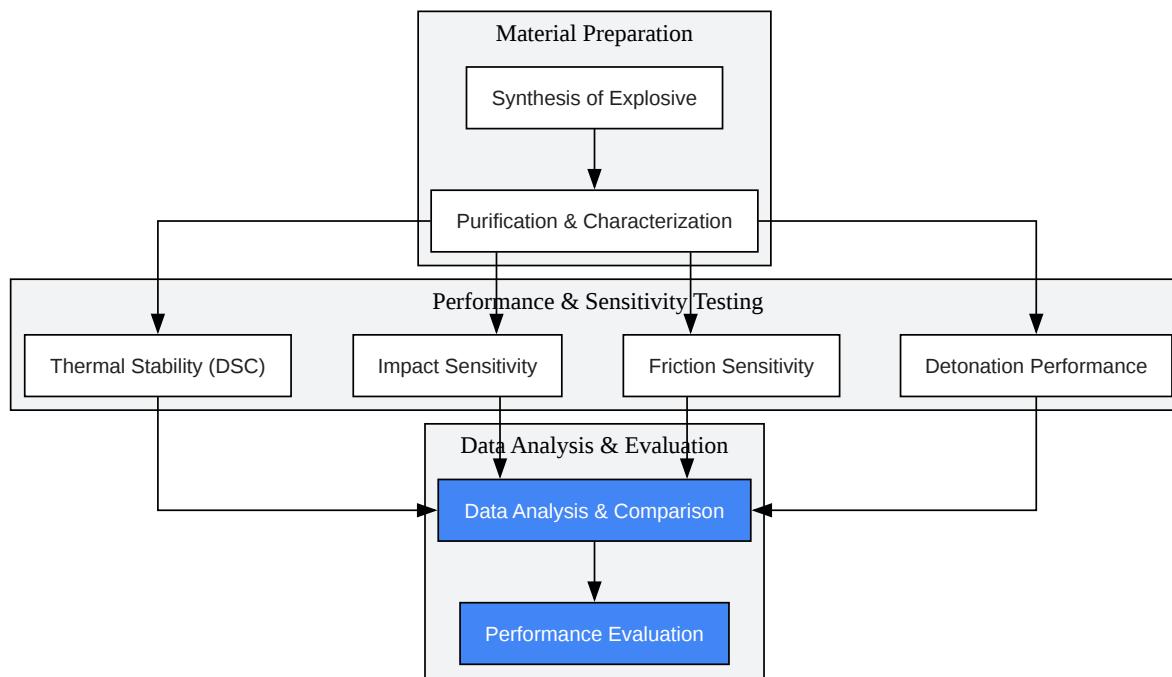
Visualizing Key Processes

To further aid in the understanding of the synthesis and characterization of HNS, the following diagrams have been generated using Graphviz.



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Caption: Simplified workflow for the synthesis of **Hexanitrostilbene (HNS)**.



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Caption: General experimental workflow for the characterization of a heat-resistant explosive.

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